"1-(2-Chloroethoxy)propane" molecular weight and density

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Chloroethoxy)propane*
CAS No.:	*42149-74-6*
Cat. No.:	*B1582243*

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An In-Depth Technical Guide to **1-(2-Chloroethoxy)propane**: Properties, Synthesis, and Analysis

Introduction

1-(2-Chloroethoxy)propane, a chloroalkyl ether, is a significant chemical intermediate in various synthetic applications. Its bifunctional nature, possessing both an ether linkage and a reactive alkyl chloride, makes it a versatile building block for introducing the propoxyethyl moiety into a range of molecular structures. This guide, intended for researchers and drug development professionals, provides a comprehensive overview of its physicochemical properties, a detailed synthesis protocol, validated analytical methodologies for quality control, and critical safety considerations.

Part 1: Core Physicochemical Properties and Identification

Understanding the fundamental properties of **1-(2-Chloroethoxy)propane** is essential for its effective application and safe handling. The molecule consists of a propyl group linked via an

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ether oxygen to an ethyl chloride moiety. This structure imparts a moderate polarity and specific reactivity, which are detailed below.

The primary reactive site for synthetic applications is the carbon-chlorine bond, which is susceptible to nucleophilic substitution, allowing for the facile introduction of the propoxyethyl group onto various substrates.[1]

Table 1: Key Identifiers and Physicochemical Properties of **1-(2-Chloroethoxy)propane**

Identifier/Property	Value	Source(s)
IUPAC Name	1-(2-chloroethoxy)propane	[2]
CAS Number	42149-74-6	[2][3]
Molecular Formula	$C_5H_{11}ClO$	[2][3][4]
Molecular Weight	122.59 g/mol	[2][3][4][5]
Density	0.96 g/cm³	[3]
Boiling Point	129-132 °C	[3]
Melting Point	-60 °C	[3]
Flash Point	28 °C	[3]
Water Solubility	6.2 g/L (at 20 °C)	[3]
Synonyms	2-Propoxyethyl chloride, 1-Chloro-2-propoxyethane, 2-Chloroethyl propyl ether	[3][6]

Part 2: Synthesis Protocol and Mechanistic Insights

The synthesis of **1-(2-Chloroethoxy)propane** is most effectively achieved through the chlorination of its corresponding alcohol precursor, ethylene glycol mono-n-propyl ether. The use of thionyl chloride ($SOCl_2$) is a standard and efficient method for this transformation.

Causality in Reagent Selection

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- Thionyl Chloride ($SOCl_2$): This reagent is preferred for converting alcohols to alkyl chlorides due to the clean nature of the reaction. The byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl), are gaseous and can be easily removed from the reaction mixture, driving the equilibrium towards the product.[1]

- Catalyst (Pyridine/DMF): A catalyst, such as a combination of pyridine and N,N-dimethylformamide (DMF), is employed to accelerate the reaction.[7] Pyridine acts as a base to neutralize the HCl generated, while DMF can help to facilitate the formation of the reactive intermediate.

Experimental Protocol: Synthesis of 1-(2-Chloroethoxy)propane

This protocol is based on established methodologies for the chlorination of alcohols.[7]

- Reactor Setup: Charge a reaction vessel equipped with a reflux condenser, a constant-pressure dropping funnel, and a magnetic stirrer with ethylene glycol mono-n-propyl ether and the catalyst (e.g., 0.3% pyridine and 0.55% N,N-dimethylformamide by mass relative to the starting alcohol).

- Initial Heating: Begin stirring and heat the mixture to approximately 40 °C.

- Thionyl Chloride Addition: Slowly add an excess of thionyl chloride dropwise from the dropping funnel. The reaction is exothermic; control the addition rate to maintain the reaction temperature between 55-65 °C. Gaseous SO_2 and HCl will be evolved and should be directed through a suitable scrubbing system.

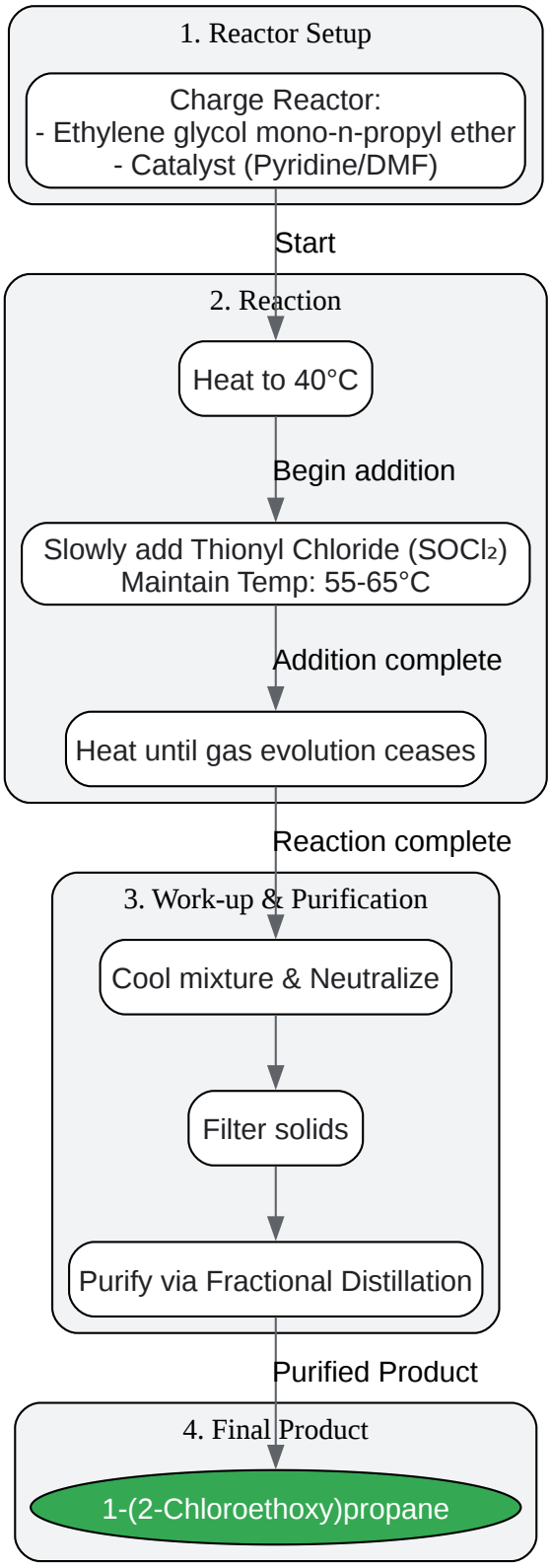
- Reaction Completion: After the addition is complete, heat the mixture to ensure the reaction goes to completion, typically until gas evolution ceases.

- Work-up: Cool the reaction mixture. A solid base can be carefully added to neutralize any remaining acidic components.

- Purification: Filter the crude product to remove any solids. The final product, **1-(2-Chloroethoxy)propane**, can be purified by fractional distillation under atmospheric pressure.

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Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **1-(2-Chloroethoxy)propane**.

Part 3: Analytical Methodologies for Quality Control

Ensuring the purity and identity of **1-(2-Chloroethoxy)propane** is critical for its use in subsequent synthetic steps. Gas Chromatography with Flame Ionization Detection (GC-FID) is the recommended method for quantifying its purity and identifying potential volatile impurities.

Rationale for Method Selection

- Gas Chromatography (GC): Given the volatility of **1-(2-Chloroethoxy)propane** (B.P. 129-132 °C), GC is an ideal separation technique.[3]
- Flame Ionization Detector (FID): FID is a robust, universal detector for organic compounds, providing excellent sensitivity and a wide linear range, making it suitable for purity analysis. General GC methods are widely used for analyzing similar volatile compounds and impurities.[8]

Experimental Protocol: GC-FID Purity Assay

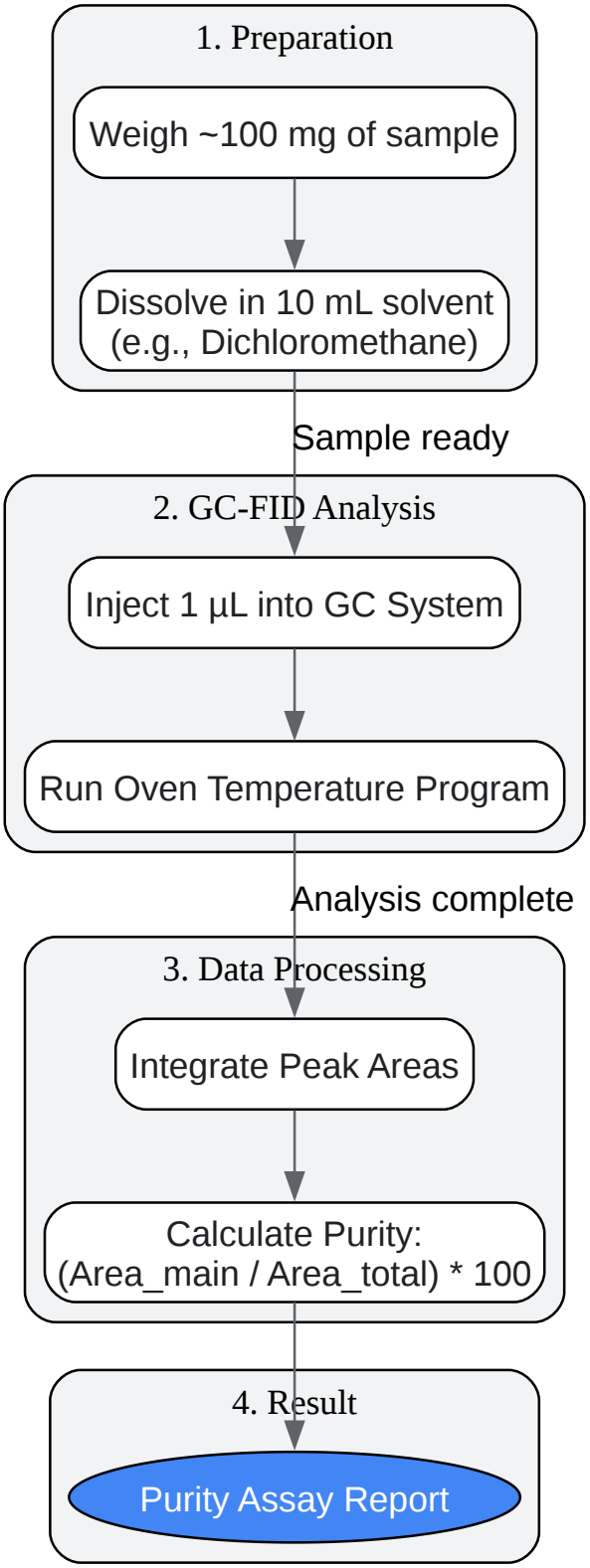
- Sample Preparation: Prepare a sample solution by accurately weighing approximately 100 mg of **1-(2-Chloroethoxy)propane** and dissolving it in a suitable solvent (e.g., dichloromethane or methanol) to a final volume of 10 mL.
- Standard Preparation: Prepare a reference standard solution of **1-(2-Chloroethoxy)propane** with a known concentration in the same solvent.
- GC System and Conditions:
  - Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5 or DB-17, 30 m x 0.25 mm, 0.25 µm film thickness).
  - Carrier Gas: Helium or Hydrogen at a constant flow rate.
  - Injector: Split/splitless injector, with a split ratio of 50:1.
  - Temperatures:

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    - Injector: 250 °C
    - Detector (FID): 280 °C
  - Oven Program: Start at 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 220 °C, and hold for 5 minutes.
- Analysis: Inject 1 µL of the sample solution into the GC system.
- Data Processing: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Analytical Workflow Diagram

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Caption: Workflow for GC-FID purity analysis.

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Part 4: Safety, Handling, and Storage

1-(2-Chloroethoxy)propane is a hazardous chemical that requires strict adherence to safety protocols.

GHS Hazard Classification

- Flammable Liquid: Category 3 (H226: Flammable liquid and vapor).[2][3]
- Acute Toxicity: Category 3 (H301/H331: Toxic if swallowed or if inhaled).[2]
- Skin/Eye Irritation: Causes skin and serious eye irritation.[9]

Handling and Personal Protective Equipment (PPE)

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[9][10]
- Use non-sparking tools and ground all equipment to prevent ignition from static discharge.[9][10]
- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), tightly fitting safety goggles, and a lab coat.[10]

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[9][10]
- Keep away from sources of ignition, heat, and incompatible materials such as strong oxidizing agents.[9]

Part 5: Applications in Research and Development

The primary utility of **1-(2-Chloroethoxy)propane** lies in its role as an alkylating agent in organic synthesis. It is a key intermediate for producing more complex molecules.

- Herbicide Synthesis: It is used as a building block in the synthesis of the herbicide pretilachlor.[1]

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- Pharmaceutical Intermediates: As a versatile reagent, it is employed in the synthesis of various biologically active small molecules, where the propoxyethyl ether moiety is a desired structural feature.[5] The reactive chloride allows for its attachment to molecules containing nucleophilic groups like amines, alcohols, or thiols.

Conclusion

1-(2-Chloroethoxy)propane is a valuable chemical intermediate with well-defined physicochemical properties. Its synthesis via the chlorination of ethylene glycol mono-n-propyl ether is efficient, and its purity can be reliably assessed using standard gas chromatography techniques. Due to its flammability and toxicity, rigorous safety protocols must be followed during its handling and storage. Its utility as a synthetic building block ensures its continued importance in the fields of agrochemicals and pharmaceutical development.

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Sources

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- To cite this document: BenchChem. ["1-(2-Chloroethoxy)propane" molecular weight and density]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582243/docs#1-2-chloroethoxy-propane-molecular-weight-and-density]

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